

What are the chemical properties of Acid blue 80?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acid blue 80

Cat. No.: B1200697

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **Acid Blue 80**

Introduction

Acid Blue 80, also known by designations such as C.I. 61585 and Acid Brilliant Blue RAWL, is a synthetic anionic dye belonging to the anthraquinone chemical class.^{[1][2]} It is utilized in various industrial and scientific applications, including the dyeing of textiles like wool, silk, and nylon, as well as for coloring leather, soaps, detergents, and industrial cleaning products.^{[3][4]} In the laboratory setting, it is employed as a protein stain in biochemical analyses.^{[3][6]} This document provides a comprehensive overview of the core chemical properties of **Acid Blue 80**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

Acid Blue 80 is structurally based on an anthraquinone core.^[1] Its IUPAC name is disodium;3-[[9,10-dioxo-4-(2,4,6-trimethyl-3-sulfonatoanilino)anthracen-1-yl]amino]-2,4,6-trimethylbenzenesulfonate.^{[6][7]} The molecule's color and properties are derived from the conjugated π -electron systems within this anthraquinone structure.^[6]

Identifier	Value
IUPAC Name	disodium;3-[[9,10-dioxo-4-(2,4,6-trimethyl-3-sulfonatoanilino)anthracen-1-yl]amino]-2,4,6-trimethylbenzenesulfonate[6][7]
CAS Number	4474-24-2[2][6][7][8][9][10][11][12]
Alternative CAS	8005-76-3[1][10]
Colour Index (C.I.)	61585[2][3][6][9][11]
EC Number	224-748-4[11][12]
Synonyms	Acid Blue RAW, Weak Acid Brilliant Blue RAW, Alizarine Cyanine Blue BWS, Coomassie Brilliant Blue G[3][6][13]

Physicochemical Properties

The physical and chemical properties of **Acid Blue 80** are summarized below, providing key data points for its handling, application, and analysis.

General Properties

Property	Value
Molecular Formula	C ₃₂ H ₂₈ N ₂ Na ₂ O ₈ S ₂ [1][7][8][10][11][12]
Molecular Weight	678.68 g/mol [3][8][10][11]
Physical Appearance	Blue powder, Red-light blue powder, or Dark blue crystalline powder[2][3][9][13][14][15][16][17]
Melting Point	>300 °C[3][11][15][16][17][18][19]
Density	~1.5 g/cm ³ [16][18]

Solubility Profile

Solvent	Solubility	Observation
Water	Soluble[1][3][8][14][17]	10.95 g/L at 20°C[3][16][18] [19]
50 g/L (minimum) at 80°C[9]		
60-70 g/L at 90°C[2]		
Alcohol	Slightly soluble[14][17]	The solution is blue[17]

Note: Aqueous solutions of **Acid Blue 80** may exhibit precipitation when left standing for extended periods.[1][15][18]

Spectroscopic Properties

Spectroscopic analysis is fundamental to the characterization and quantification of **Acid Blue 80**.

UV-Visible Spectroscopy Data

Parameter	Wavelength (λ_{max})	Notes
Primary Absorption	580-590 nm[3][6]	pH-dependent.[3][6] Attributed to the chromophore group.[6] [20]
Alternative Primary	622 nm, 627 nm[6][11][20]	
Secondary Absorption	~334 nm[6][20]	Corresponds to aromatic groups and auxochromes.[6] [20]
Tertiary Absorption	202 nm, ~215 nm[6][20][21]	Corresponds to aromatic groups.[6][20]

Chemical Behavior and Stability

Acid Blue 80 is stable under normal temperatures and pressures.[3][10] Its aqueous solution is a deep, thick blue.[3][14][15] The color of the dye is highly sensitive to the chemical

environment, a key property for its use as an indicator and stain.

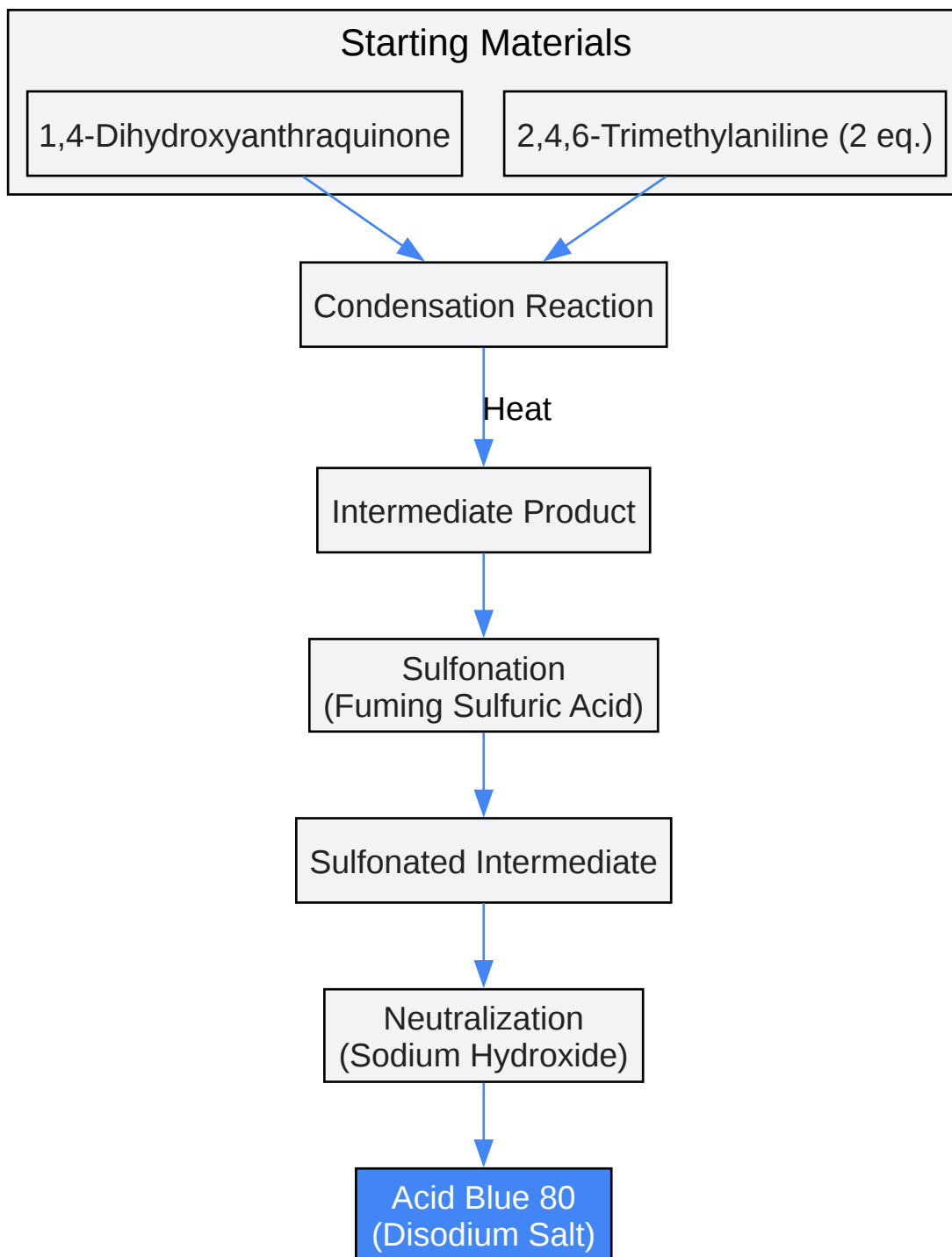
Condition	Observed Color
Aqueous Solution	Deep Blue[3][14][15]
Aqueous + HCl or NaOH	Magenta[3][14]
Concentrated H ₂ SO ₄	Red and Blue[1][3][14][15][16]
Diluted H ₂ SO ₄ (from conc.)	Green and Blue[1][3][14][15][16]
Concentrated HNO ₃	Brown[1][3][14][15][16][18]

Experimental Protocols

Synthesis of Acid Blue 80

The synthesis of **Acid Blue 80** is based on the condensation of an anthraquinone derivative with an aromatic amine, followed by sulfonation.[1][18]

Synthesis Pathway of Acid Blue 80



[Click to download full resolution via product page](#)

Caption: Synthesis pathway of **Acid Blue 80**.

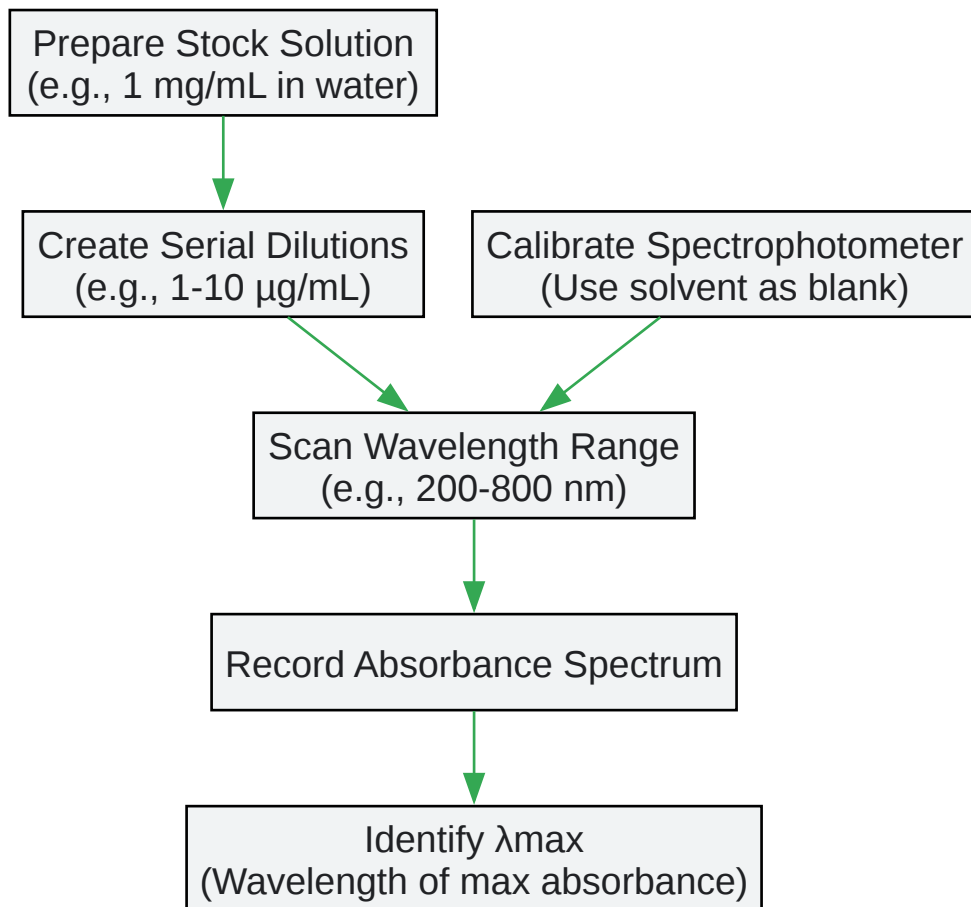
Methodology:

- **Condensation:** One molar equivalent of 1,4-dihydroxyanthracene-9,10-dione is reacted with two molar equivalents of 2,4,6-trimethylbenzenamine.^{[1][18]} The reaction is typically carried out at an elevated temperature in a suitable solvent.
- **Sulfonation:** The resulting condensation product is treated with fuming sulfuric acid to introduce sulfonic acid groups onto the trimethylphenyl rings.
- **Neutralization:** The sulfonated product is then neutralized with a sodium salt, such as sodium hydroxide, to form the final disodium salt of **Acid Blue 80**.^{[1][18]}
- **Purification:** The final product is purified, often through recrystallization, to remove unreacted starting materials and byproducts.^[3]

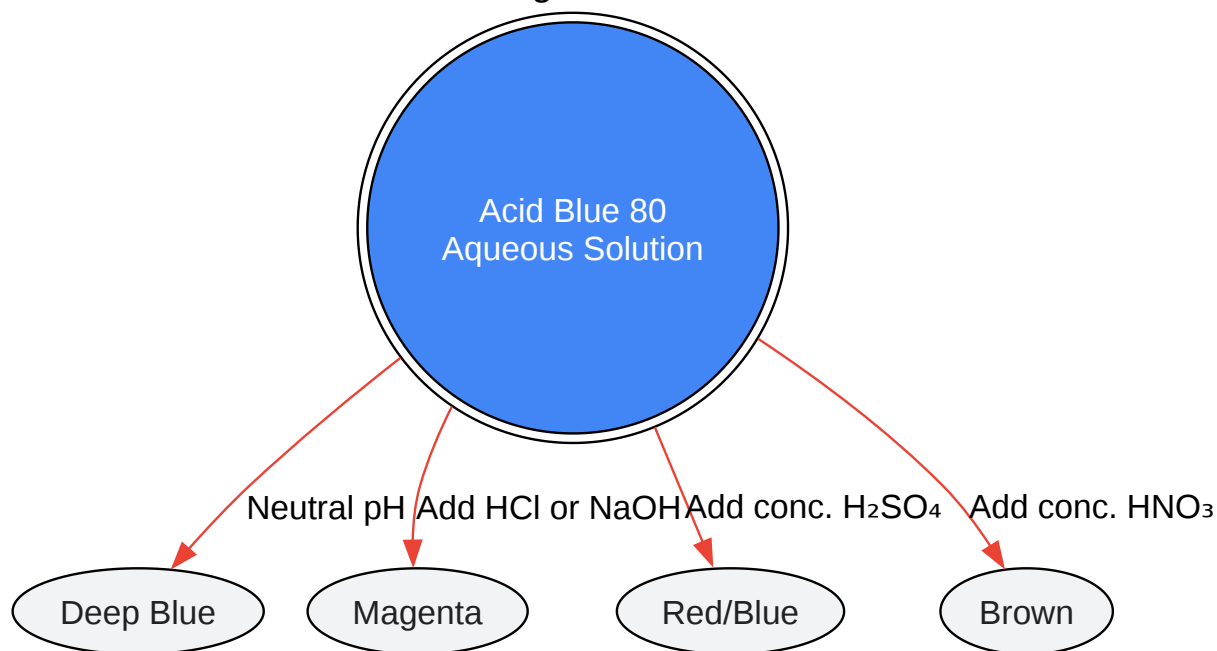
Determination of UV-Visible Absorption Spectrum

This protocol outlines the standard procedure for obtaining the absorbance spectrum of **Acid Blue 80**.

Workflow for UV-Vis Spectroscopy



Color Change in Different Media



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. colorantsgroup.com [colorantsgroup.com]
- 3. ACID BLUE 80 - Ataman Kimya [atamanchemicals.com]
- 4. parchem.com [parchem.com]
- 5. CN100384945C - A kind of acid dye composition - Google Patents [patents.google.com]
- 6. Acid blue 80 | 4474-24-2 | Benchchem [benchchem.com]
- 7. Acid Blue 80 | C32H28N2Na2O8S2 | CID 20551 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 8. scbt.com [scbt.com]
- 9. DCPL [deepakchemtex.in]
- 10. cncolorchem.com [cncolorchem.com]
- 11. 酸性蓝80 Dye content 40 % | Sigma-Aldrich [sigmaaldrich.com]
- 12. acid blue 80 - Wikidata [wikidata.org]
- 13. sdinternational.com [sdinternational.com]
- 14. Acid Blue 80, Acid brilliant blue RAWL [xcwydyes.com]
- 15. ACID BLUE 80 | 4474-24-2 [chemicalbook.com]
- 16. acid blue 80 (C.I. 61585) [chembk.com]
- 17. China Acid Blue 80 100% with blue powder manufacturers and suppliers | YANHUI DYES [yanhuidye.com]
- 18. ACID BLUE 80 CAS#: 4474-24-2 [m.chemicalbook.com]
- 19. lookchem.com [lookchem.com]
- 20. researchgate.net [researchgate.net]
- 21. Absorption [Acid Blue 80] | AAT Bioquest [aatbio.com]
- To cite this document: BenchChem. [What are the chemical properties of Acid blue 80?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200697#what-are-the-chemical-properties-of-acid-blue-80]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com